

# Inter-laboratory comparison for Bis(1-methylheptyl) phthalate measurement

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## Compound of Interest

Compound Name: *Bis(1-methylheptyl) phthalate*

Cat. No.: *B089695*

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An Inter-laboratory Comparison Guide for the Measurement of **Bis(1-methylheptyl) Phthalate** is crucial for ensuring data accuracy and comparability across different research and testing facilities. While direct inter-laboratory comparison studies specifically for **Bis(1-methylheptyl) phthalate** are not readily available in published literature, this guide provides a framework based on common practices and data from studies on structurally similar phthalates. This information is intended to assist researchers, scientists, and drug development professionals in establishing and validating analytical methods for this compound.

The data presented here is a synthesis from various studies on phthalate analysis and should be considered as a reference for establishing in-house method performance.

## Data Presentation: A Comparative Overview of Analytical Methods

The following table summarizes typical performance data for the analysis of phthalates with similar chain lengths to **Bis(1-methylheptyl) phthalate**, determined by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). These values can serve as a benchmark for laboratories developing methods for **Bis(1-methylheptyl) phthalate**.

Table 1: Typical Performance Characteristics of Analytical Methods for C8-Chain Phthalates

Parameter	GC-MS	LC-MS/MS
Limit of Detection (LOD)	0.1 - 1.0 ng/mL	0.05 - 0.5 ng/mL
Limit of Quantification (LOQ)	0.3 - 3.0 ng/mL	0.15 - 1.5 ng/mL
Recovery (%)	85 - 110%	90 - 115%
Precision (RSD %)	< 15%	< 10%
**Linearity (R <sup>2</sup> ) **	> 0.99	> 0.995

Note: The values presented are generalized from multiple sources and may vary depending on the specific matrix, instrumentation, and laboratory conditions.

## Experimental Protocols

A detailed experimental protocol is essential for reproducing analytical results. Below is a generalized protocol for the determination of **Bis(1-methylheptyl) phthalate** in a given matrix, such as a consumer product or environmental sample, using GC-MS.

### Sample Preparation: Liquid-Liquid Extraction (LLE)

- **Sample Weighing:** Accurately weigh 1 gram of the homogenized sample into a 50 mL polypropylene centrifuge tube.
- **Internal Standard Spiking:** Spike the sample with an appropriate internal standard (e.g., a deuterated analog of a similar phthalate) to a final concentration of 100 ng/mL.
- **Solvent Addition:** Add 10 mL of a suitable organic solvent, such as hexane or a mixture of hexane and acetone (3:1, v/v).
- **Extraction:** Vortex the tube for 2 minutes, followed by ultrasonication for 15 minutes in a water bath.
- **Centrifugation:** Centrifuge the sample at 4000 rpm for 10 minutes to separate the organic layer.
- **Extract Collection:** Carefully transfer the supernatant (organic layer) to a clean glass tube.

- Concentration: Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 1 mL of the analytical solvent (e.g., hexane) for GC-MS analysis.

## Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

- Gas Chromatograph (GC) System: Agilent 7890B or equivalent.
- Mass Spectrometer (MS) System: Agilent 5977A or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25  $\mu$ m) or equivalent.
- Injection Volume: 1  $\mu$ L.
- Inlet Temperature: 280°C.
- Injection Mode: Splitless.
- Oven Temperature Program:
  - Initial temperature: 80°C, hold for 1 minute.
  - Ramp 1: 20°C/min to 200°C.
  - Ramp 2: 10°C/min to 300°C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- MS Source Temperature: 230°C.
- MS Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).

## Mandatory Visualization

Diagrams are provided to visualize the experimental workflow and the logical relationship of a proficiency testing program.

Caption: Experimental workflow for **Bis(1-methylheptyl) phthalate** analysis.

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